

# Stability and storage conditions for (S)-1-(2-Bromophenyl)Ethanol

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## Compound of Interest

Compound Name: (S)-1-(2-Bromophenyl)Ethanol

Cat. No.: B054512

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An In-depth Technical Guide to the Stability and Storage of **(S)-1-(2-Bromophenyl)Ethanol**

## Introduction

**(S)-1-(2-Bromophenyl)Ethanol** is a chiral secondary alcohol that serves as a crucial building block in asymmetric synthesis. Its utility in the development of pharmaceuticals and other fine chemicals places a significant emphasis on understanding its stability and ensuring its chemical and stereochemical integrity over time. This guide provides a comprehensive overview of the physicochemical properties, potential degradation pathways, recommended storage conditions, and a detailed protocol for assessing the stability of this important chiral intermediate. The information presented herein is intended for researchers, scientists, and drug development professionals who handle, store, or utilize this compound in their work.

## Physicochemical Properties

A foundational understanding of the compound's properties is essential for its proper handling and storage.

Property	Value	Source(s)
IUPAC Name	(1S)-1-(2-bromophenyl)ethanol	[1][2]
CAS Number	114446-55-8	[1][2]
Molecular Formula	C <sub>8</sub> H <sub>9</sub> BrO	[1][3][4]
Molecular Weight	201.06 g/mol	[1][2][4]
Appearance	Solid	[5]
Melting Point	54 - 58 °C	[4][5][6]
Boiling Point	128 °C @ 15 mm Hg	[6]
Purity	Typically ≥95%	[1]

## Chemical Stability and Potential Degradation Pathways

Safety Data Sheets (SDS) for **(S)-1-(2-Bromophenyl)Ethanol** consistently state that the compound is stable under normal and recommended storage conditions.[3][5] However, its molecular structure—containing a secondary alcohol and a brominated aromatic ring—presents several potential pathways for degradation under suboptimal conditions such as exposure to heat, light, oxygen, or incompatible chemical agents.

### Key Degradation Mechanisms

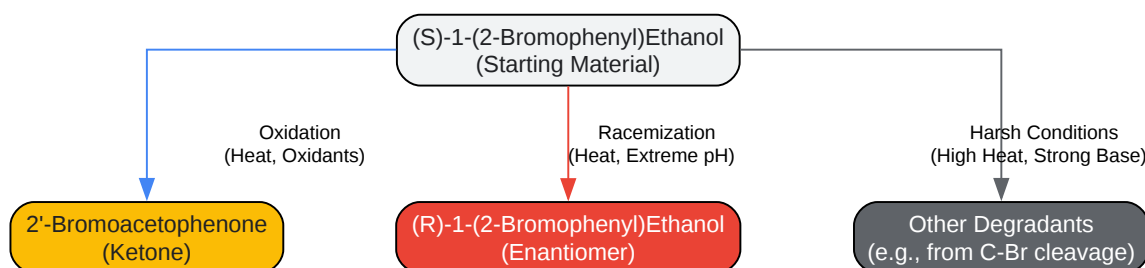
- **Oxidation:** As a secondary alcohol, the hydroxyl group is susceptible to oxidation, which would convert it to the corresponding ketone, 2'-bromoacetophenone. This is a common degradation pathway for secondary alcohols and is accelerated by the presence of oxidizing agents, high temperatures, or exposure to certain metals that can act as catalysts.[7][8] This aligns with SDS warnings to avoid strong oxidizing agents.[3][9]
- **Racemization:** The stability of the chiral center is paramount. Under certain conditions, such as extreme pH (acidic or basic) or elevated temperatures, the stereocenter could undergo racemization, leading to the formation of its enantiomer, (R)-1-(2-Bromophenyl)Ethanol. This

loss of enantiomeric purity is a critical stability concern for chiral compounds, as the biological activity of enantiomers can differ significantly.[10]

- Aryl Bromide Reactions: The carbon-bromine bond on the phenyl ring is generally stable. However, under forcing conditions such as high heat or in the presence of strong bases or certain metal catalysts (e.g., in cross-coupling reactions), this bond could potentially be cleaved or participate in undesired side reactions.[11]

## Visualization of Degradation Pathways

The following diagram illustrates the primary potential degradation routes for **(S)-1-(2-Bromophenyl)Ethanol**.



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Caption: Potential degradation pathways for **(S)-1-(2-Bromophenyl)Ethanol**.

## Recommended Storage and Handling

To maintain the compound's integrity, adherence to proper storage and handling protocols is critical. The recommendations below are synthesized from multiple safety data sheets and best practices for handling brominated aromatic compounds.[3][9][12][13]

### Storage Conditions

Parameter	Recommendation	Rationale
Temperature	Cool place; Room Temperature	Prevents thermal degradation and potential melting (M.P. 54-58°C).[1][5]
Atmosphere	Dry, well-ventilated area.[3][5] [12] Store under an inert atmosphere (e.g., Nitrogen).[9]	Minimizes exposure to moisture and oxygen, which can promote hydrolytic and oxidative degradation, respectively.
Light	Store in a dark place or in an amber vial.	Although not explicitly stated in all sources, protection from light is a prudent practice for complex organic molecules to prevent photolytic degradation.
Container	Keep container tightly closed. [3][5][12][13]	Prevents contamination and exposure to atmospheric moisture and oxygen.
Incompatibilities	Store away from strong oxidizing agents.[3][9]	Strong oxidizers can react exothermically and degrade the alcohol functional group.

## Safe Handling Procedures

**(S)-1-(2-Bromophenyl)Ethanol** is classified as a hazardous substance.[3][9][12] All handling should be performed by trained personnel in accordance with established safety protocols.

- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood to avoid inhalation of dust or vapors.[5][12]
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear chemical safety goggles or a face shield.[5]

- Skin Protection: Wear appropriate chemical-resistant gloves and protective clothing to prevent skin contact.[3][9]
- Respiratory Protection: If ventilation is inadequate, use a NIOSH/MSHA approved respirator.[3]
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.[12]
- Spills: In case of a spill, avoid dust formation. Sweep up the material and place it in a suitable, closed container for disposal.[5]

## Protocol for Stability Assessment: A Forced Degradation Study

A forced degradation (or stress testing) study is essential to identify likely degradation products, understand degradation pathways, and develop stability-indicating analytical methods.[10] This protocol outlines a general approach for assessing the stability of **(S)-1-(2-Bromophenyl)Ethanol**.

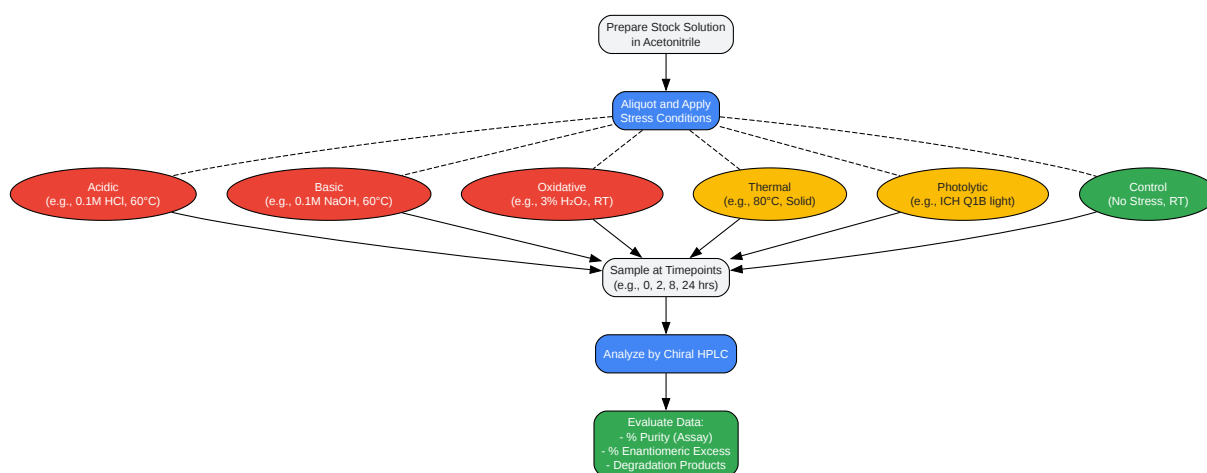
### Objective

To evaluate the stability of **(S)-1-(2-Bromophenyl)Ethanol** under various stress conditions (acid, base, oxidation, heat, and light) and to assess for both chemical degradation and enantiomeric purity.

### Materials and Methods

- **(S)-1-(2-Bromophenyl)Ethanol** of known purity and enantiomeric excess.
- Reagents: Hydrochloric acid (HCl), Sodium hydroxide (NaOH), Hydrogen peroxide (H<sub>2</sub>O<sub>2</sub>).
- Solvent: Acetonitrile or a similar appropriate organic solvent.
- Instrumentation: HPLC system with a UV/DAD detector and a chiral column suitable for separating the enantiomers of 1-(2-Bromophenyl)Ethanol.[14][15]

## Experimental Workflow



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Caption: Workflow for a forced degradation stability study.

## Step-by-Step Procedure

- Preparation of Stock Solution: Prepare a stock solution of **(S)-1-(2-Bromophenyl)Ethanol** in acetonitrile at a known concentration (e.g., 1 mg/mL).
- Application of Stress Conditions:

- Acidic Hydrolysis: Mix equal volumes of the stock solution with 0.2 M HCl to achieve a final acid concentration of 0.1 M. Incubate at 60°C.
- Basic Hydrolysis: Mix equal volumes of the stock solution with 0.2 M NaOH to achieve a final base concentration of 0.1 M. Incubate at 60°C.
- Oxidation: Mix equal volumes of the stock solution with 6% H<sub>2</sub>O<sub>2</sub>. Keep at room temperature.
- Thermal Stress: Store the solid compound in an oven at 80°C. Also, store a solution at 60°C.
- Photolytic Stress: Expose the solid compound and a solution to light stress as per ICH Q1B guidelines.
- Control: Keep a sample of the stock solution protected from light at room temperature.
- Time-Point Sampling: Withdraw aliquots from each stress condition at predetermined time points (e.g., 0, 2, 8, 24, and 48 hours). For acid/base samples, neutralize them before analysis. For solid thermal samples, dissolve in acetonitrile before analysis.
- Chiral HPLC Analysis:
  - Analyze each sample using a validated stability-indicating chiral HPLC method.[\[10\]](#)
  - The method must be able to separate the (S)- and (R)-enantiomers from each other and from any potential degradation products.[\[14\]](#)
  - Use a Diode Array Detector (DAD) to check for peak purity and identify new peaks corresponding to degradants.
- Data Interpretation:
  - Assay: Calculate the percentage of **(S)-1-(2-Bromophenyl)Ethanol** remaining at each time point to determine the rate of degradation.
  - Enantiomeric Excess (e.e.): Calculate the e.e. at each time point to assess for racemization. A decrease in e.e. indicates a loss of stereochemical stability.

- Impurity Profile: Quantify any degradation products that are formed. Attempt to identify major degradants if necessary.

## Conclusion

**(S)-1-(2-Bromophenyl)Ethanol** is a stable compound when stored under the recommended conditions of a cool, dry, and well-ventilated environment in a tightly sealed container, protected from light and incompatible materials. The primary stability concerns stem from its susceptibility to oxidation at the alcohol functional group and potential racemization at the chiral center under thermal or pH stress. By understanding these potential liabilities and implementing the rigorous storage, handling, and analytical protocols outlined in this guide, researchers and developers can ensure the quality and integrity of this vital chiral building block for its intended scientific applications.

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## References

- 1. (S)-1-(2-Bromophenyl)ethanol 95% | CAS: 114446-55-8 | AChemBlock [achemblock.com]
- 2. alfa-chemistry.com [alfa-chemistry.com]
- 3. assets.thermofisher.cn [assets.thermofisher.cn]
- 4. (R)-(+)-1-(2-Bromophenyl)ethanol, 98% | Fisher Scientific [fishersci.ca]
- 5. chemicalbook.com [chemicalbook.com]
- 6. (S)-1-(2-BROMOPHENYL)ETHANOL | 114446-55-8 [m.chemicalbook.com]
- 7. PathWhiz [smpdb.ca]
- 8. mdpi.com [mdpi.com]
- 9. fishersci.com [fishersci.com]
- 10. System Suitability And Validation For Chiral Purity Assays Of Drug Substances - Regis Technologies [registech.com]
- 11. Bromination - Wordpress [reagents.acsgcipr.org]



- 12. [echemi.com](https://www.echemi.com) [[echemi.com](https://www.echemi.com)]
- 13. [echemi.com](https://www.echemi.com) [[echemi.com](https://www.echemi.com)]
- 14. [jstage.jst.go.jp](https://www.jstage.jst.go.jp) [[jstage.jst.go.jp](https://www.jstage.jst.go.jp)]
- 15. Chiral analysis - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
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